

Acid Brown 58: An In-Depth Technical Guide for Scientific Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Acid Brown 58

CAS No.: 12269-87-3

Cat. No.: B1172570

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Introduction

Acid Brown 58 is an anionic azo dye, primarily utilized in the textile and leather industries for coloration. While its industrial applications are well-documented, its use within dedicated scientific research, particularly in the realms of molecular biology and drug development, is not extensively reported in publicly available literature. This guide aims to provide a comprehensive overview of the known scientific data on Acid Brown 58, focusing on its chemical properties, toxicological profile, and limited applications in research settings. Due to a scarcity of detailed studies, this document will also address the general characteristics of azo dyes that are relevant to researchers.

Chemical and Physical Properties

Acid Brown 58 is a complex aromatic azo dye. Azo dyes are characterized by the presence of one or more azo groups ($-N=N-$) which form a conjugated system with aromatic rings, leading to their color. The sulfonic acid groups present in the structure of acid dyes render them water-soluble.

Table 1: General Properties of Acid Brown 58

Property	Value	Reference
CAS Number	12269-87-3	[1]
Appearance	Brown powder	[2]
Application	Wool and leather dyeing	[1][2]
Solubility	Soluble in water	[2]

Applications in Scientific Research

The documented applications of Acid Brown 58 in scientific research are limited. Its primary use appears to be as a staining agent, though specific, detailed protocols for biological applications are not readily available in peer-reviewed literature.

Histological Staining

Acid dyes, in general, are used in histology to stain basic components of tissues, such as proteins in the cytoplasm.[3] While Acid Brown 58 is mentioned as a dye, specific protocols for its use in histological preparations, including recommended concentrations, incubation times, and counterstaining procedures, are not described in the available literature. Researchers interested in using Acid Brown 58 for staining would need to perform extensive optimization experiments.

Toxicological Profile

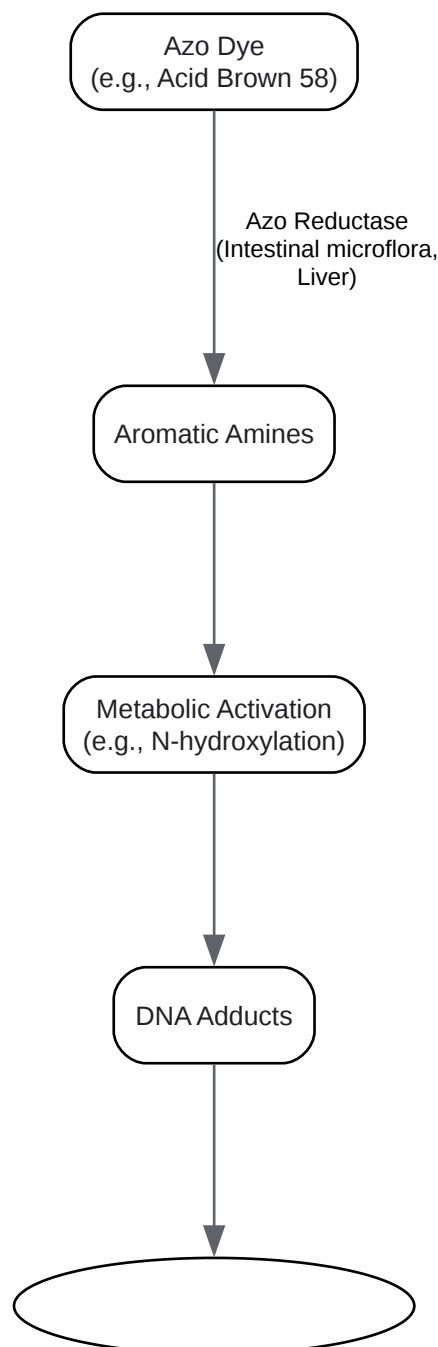
The toxicology of azo dyes is an area of significant research interest due to their widespread industrial use. A primary concern is the reductive cleavage of the azo bond, which can lead to the formation of potentially carcinogenic aromatic amines.[4]

Metabolism and Carcinogenicity

In vivo and in vitro studies on various azo dyes have demonstrated that they can be metabolized by intestinal microflora and, to some extent, by liver enzymes.[4] This metabolic process can release the constituent aromatic amines. The carcinogenicity of many of these amines has been established. However, specific studies detailing the metabolism and

carcinogenic potential of Acid Brown 58 are not available in the provided search results. General toxicological assessments of industrial chemicals have listed Acid Brown 58, but without specific quantitative data.[5][6]

The diagram below illustrates the general metabolic pathway for azo dyes, which is presumed to be relevant for Acid Brown 58.



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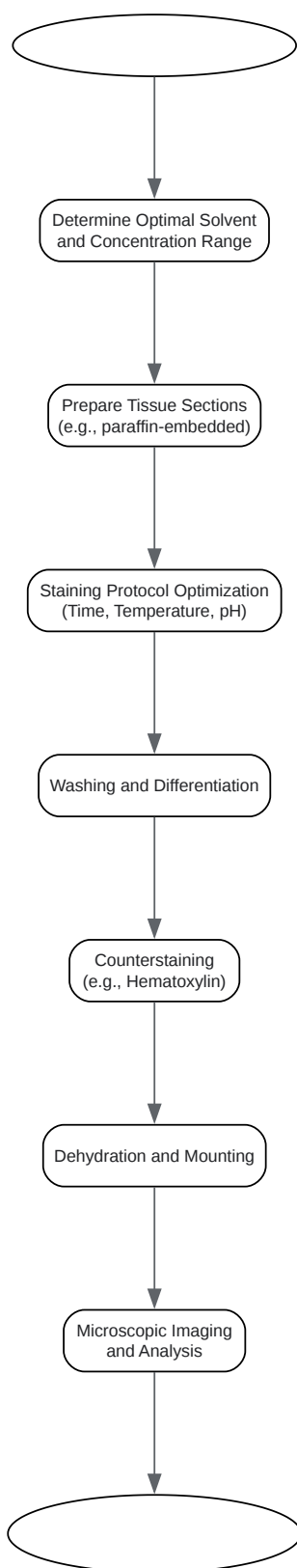
General Metabolic Pathway of Azo Dyes.

Experimental Protocols

Detailed experimental protocols for the use of Acid Brown 58 in scientific research are not available in the current body of literature. For researchers considering its use, the following general guidance for working with azo dyes should be considered.

General Workflow for Evaluating a Novel Staining Agent

The following is a hypothetical workflow for evaluating Acid Brown 58 as a histological stain.



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Hypothetical Workflow for Staining Protocol Development.

Quantitative Data

There is a significant lack of quantitative data regarding the biological activity of Acid Brown 58 in the scientific literature. No information on IC50 values, binding constants, or other pharmacological data is available. The only related quantitative data found pertains to the toxicity of other acid brown dyes.

Table 2: Publicly Available Toxicity Data for a Related Acid Brown Dye

Compound	CAS Number	Test	Species	Route	Value	Reference
Acid Brown 362	61931-13-3	LD50	Rat	Oral	8300 mg/kg	[7]

Note: This data is for a related compound and should not be directly extrapolated to Acid Brown 58.

Conclusion

While Acid Brown 58 is a commercially available dye with established industrial uses, its application in scientific research, particularly for drug development professionals, is not well-documented. The primary potential research application is as a histological stain, but this would require significant methods development. The toxicological profile of Acid Brown 58 has not been specifically detailed, but as an azo dye, its potential to be metabolized into harmful aromatic amines warrants careful handling and consideration. Currently, there is insufficient data to support its use in studies involving specific signaling pathways or as a pharmacological tool. Further research is needed to elucidate any potential biological activities and specific research applications of Acid Brown 58.

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